

Application Note: Protocol for Collecting Groundwater Samples for Helium Analysis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

The analysis of helium isotopes (³He and ⁴He) and other noble gases in groundwater provides a powerful tool for a range of scientific investigations, including groundwater dating, tracing subsurface fluid flow paths, and understanding crustal and mantle processes.[1] The accuracy of these analyses is fundamentally dependent on the integrity of the collected samples. Contamination from atmospheric air or degassing during collection can significantly compromise the results. This application note provides a detailed protocol for the collection of groundwater samples for helium and noble gas analysis, ensuring sample integrity for high-precision laboratory measurements. The primary method described involves the use of copper tubes to collect water samples, which are then sealed to be gas-tight.[2][3][4]

Data Presentation

Quantitative parameters are crucial for the successful collection of groundwater samples for helium analysis. The following table summarizes the key specifications and recommendations.



Parameter	Specification/Recommend ation	Source
Sample Container	Refrigeration-grade copper tubing	[3][4]
Copper Tube Dimensions (Outer Diameter)	3/8-inch (0.95 cm)	[5][6]
Copper Tube Length	15-30 inches (approximately 38-76 cm)	[5][6]
Sample Volume	Approximately 40 cc (40 mL)	[5]
Flushing Flow Rate	500 mL per minute	[5][6]
Flushing Duration	At least 1 minute	[5]
Back Pressure	Approximately 1 atmosphere (14 psi)	[5]
Sample Duplication	All samples should be collected in duplicate	[5][6]

Experimental Protocol

This protocol outlines the step-by-step methodology for collecting groundwater samples for helium and noble gas analysis using the copper tube method.

I. Required Materials

- Pre-cleaned, refrigeration-grade copper tubes (3/8-inch OD) mounted in an aluminum channel with two stainless steel clamps.[5][6]
- A peristaltic or submersible pump with appropriate tubing (e.g., Tygon, Teflon) to bring groundwater to the surface.
- Clear plastic tubing for visual inspection of bubbles.[6]
- A small valve to apply back pressure.[5]



- Socket wrench for tightening the clamps.[5]
- Protective caps for the ends of the copper tube.
- Sample labels and a permanent marker.
- Field notebook for recording sample information.
- Cooler with ice or refrigeration for sample storage and transport.[7]

II. Pre-Sampling Preparation

- Well Purging: Before sample collection, the well must be purged to remove stagnant water from the well casing.[8] Purge a minimum of three well-casing volumes.[9] Monitor field parameters such as pH, temperature, and specific conductance. Sampling can begin once these parameters stabilize.[8]
- Tubing Connections: Connect the sampling pump outlet to the inlet of the copper tube assembly using a short length of tubing to minimize the potential for degassing.[5] Secure all connections with hose clamps to ensure they are airtight.[6] Attach a back-pressure valve to the outlet of the copper tube assembly using clear plastic tubing.[5]

III. Sample Collection Procedure

- Initiate Water Flow: Start the pump to allow groundwater to flow through the entire sampling apparatus.
- Flushing the System: Hold the copper tube sampler in a vertical position with the outlet valve facing up.[5] Allow water to flow through the system for at least one minute at a rate of approximately 500 mL per minute to flush the tube completely.[5][6]
- Bubble Removal: Visually inspect the clear outlet tubing for any gas bubbles.[5][6] If bubbles are present, gently tap the copper tube and tubing to dislodge them.[5] Applying a back pressure of approximately 1 atmosphere (14 psi) by partially closing the outlet valve can help prevent the formation of gas bubbles.[5]
- Clamping the Tube (Outflow End First): Once the water flowing through the tube is free of bubbles, use the socket wrench to tighten the bolts on the clamp at the discharge (outflow)




end of the copper tube.[5] Tighten the bolts evenly and firmly to create a cold-weld seal.[10]

- Clamping the Tube (Inflow End): Immediately after sealing the outflow end, tighten the clamp at the inflow end of the copper tube in the same manner.
- Sample Labeling: Clearly label the sample with a unique identifier, date, time, and location.
 [5] If bubbles are suspected to be present in the sealed tube, indicate this on the label (e.g., "BUBBLES?").[5]
- Duplicate Collection: Repeat the entire procedure to collect a duplicate sample.[5][6]
- Sample Storage and Transport: Place the sealed copper tubes in a cooler with ice or under refrigeration immediately after collection.[7] Store the samples upside down or on their side to keep any potential small bubbles away from the seals.[7] Ship the samples to the analytical laboratory as soon as possible.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the collection of groundwater samples for helium analysis.





Click to download full resolution via product page

Caption: Workflow for groundwater helium sample collection.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. USGS Groundwater Dating Lab [water.usgs.gov]
- 2. Ideo.columbia.edu [Ideo.columbia.edu]
- 3. go-ship.org [go-ship.org]
- 4. cchdo.github.io [cchdo.github.io]
- 5. USGS Groundwater Dating Lab [water.usgs.gov]
- 6. Instructions for Collecting RSIL Samples | U.S. Geological Survey [usgs.gov]
- 7. USGS Groundwater Dating Lab [water.usgs.gov]
- 8. twdb.texas.gov [twdb.texas.gov]
- 9. pca.state.mn.us [pca.state.mn.us]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Protocol for Collecting Groundwater Samples for Helium Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14278265#protocol-for-collecting-groundwater-samples-for-helium-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com